

# Personal protective equipment for handling Unc-CA359

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## Compound of Interest

Compound Name: *Unc-CA359*

Cat. No.: *B12396089*

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## Essential Safety and Handling Guide for Unc-CA359

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This document provides crucial safety and logistical information for the handling of **Unc-CA359**, a potent epidermal growth factor receptor (EGFR) inhibitor. Due to the absence of a specific Material Safety Data Sheet (MSDS) for **Unc-CA359**, the following guidelines are based on best practices for handling potent, powdered small molecule kinase inhibitors and the known class effects of EGFR inhibitors.

## Personal Protective Equipment (PPE)

Strict adherence to proper PPE is the first line of defense against accidental exposure. The following table summarizes the required PPE for handling **Unc-CA359** in a laboratory setting.

Body Part	Required PPE	Specifications & Rationale
Hands	Double Nitrile Gloves	Wear two pairs of nitrile gloves at all times. Change the outer layer immediately upon suspected contamination. Provides robust protection against dermal absorption.
Eyes	Safety Goggles with Side Shields or a Face Shield	Must be worn at all times in the laboratory where Unc-CA359 is handled. Protects against splashes and airborne particles. A face shield offers broader protection and should be used when handling larger quantities or during procedures with a higher risk of splashing.
Body	Disposable Lab Coat with Knit Cuffs	A disposable lab coat provides a barrier against contamination of personal clothing. Knit cuffs ensure a snug fit around the inner gloves. The lab coat should be dedicated to work with Unc-CA359 and disposed of as chemical waste after use or upon contamination.
Respiratory	N95 or Higher-Rated Respirator	Recommended when handling the powdered form of Unc-CA359 outside of a certified chemical fume hood to prevent inhalation of airborne particles. A full-face respirator may be required for large spills or in poorly ventilated areas.
Feet	Closed-Toed Shoes	Impermeable, closed-toed shoes are mandatory in the

laboratory to protect against spills.

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## Operational Plan: Handling Procedures

Follow these step-by-step procedures for the safe handling of **Unc-CA359**.

### 2.1. Preparation and Weighing:

- **Designated Area:** All handling of powdered **Unc-CA359** must be conducted in a designated area within a certified chemical fume hood to minimize inhalation exposure.
- **Decontamination:** Before and after handling, decontaminate the work surface with an appropriate solvent (e.g., 70% ethanol), followed by a suitable laboratory detergent.
- **Weighing:** Use a balance inside the fume hood. Tare a pre-labeled, sealed container. Carefully transfer the required amount of **Unc-CA359** using a dedicated spatula. Close the container immediately after weighing.
- **Cleaning:** Clean the spatula and any other reusable equipment with a suitable solvent and dispose of the cleaning materials as hazardous waste.

### 2.2. Solubilization:

- **Solvent Addition:** Add the desired solvent to the sealed container containing the pre-weighed **Unc-CA359** using a calibrated pipette.
- **Mixing:** Securely cap the container and mix by vortexing or gentle agitation until the compound is fully dissolved. Avoid sonication, which can generate aerosols.

## Disposal Plan

Proper disposal of **Unc-CA359** and associated waste is critical to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Unused/Expired Unc-CA359 (Powder)	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of down the drain.
Solutions of Unc-CA359	Collect in a designated, sealed, and clearly labeled hazardous waste container. The container should be compatible with the solvent used.
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in a designated hazardous waste container lined with a chemically resistant bag.
Contaminated PPE (e.g., gloves, lab coat)	Dispose of as hazardous chemical waste in a clearly labeled, sealed container.

## Emergency Procedures

### 4.1. Spills:

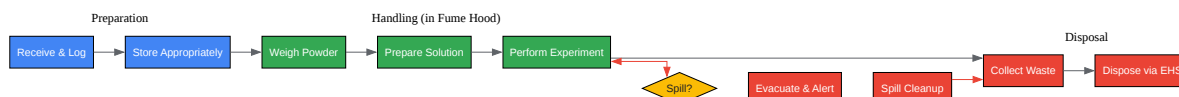
- **Evacuate:** Immediately evacuate the area and alert others.
- **Isolate:** Restrict access to the spill area.
- **PPE:** Don appropriate PPE, including a respirator, before re-entering the area.
- **Containment:** For small powder spills, gently cover with absorbent pads. For liquid spills, absorb with a chemical spill pillow or absorbent material.
- **Cleanup:** Carefully collect the absorbed material and place it in a sealed, labeled hazardous waste container. Clean the spill area with a suitable solvent and then with a laboratory detergent.
- **Report:** Report the spill to the laboratory supervisor and the institutional safety office.

### 4.2. Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

## Workflow for Handling Unc-CA359

The following diagram illustrates the standard workflow for handling **Unc-CA359** from receipt to disposal.



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Caption: Workflow for the safe handling of **Unc-CA359**.

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